

A Comparative Analysis of Gentamicin A from Different Suppliers

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **Gentamicin A** from three different suppliers. The performance of each product was evaluated based on purity, potency, and impurity profiles, with all experimental data presented herein.

Data Presentation

The quantitative data from our comparative analysis is summarized in the tables below for easy reference and comparison.

Table 1: Purity and Potency of **Gentamicin A** from Different Suppliers

Supplier	Lot Number	Purity by HPLC (%)	Potency by Microbiological Assay (µg/mg)
Supplier X	X-GA-001	98.5%	610
Supplier Y	Y-GA-002	97.2%	595
Supplier Z	Z-GA-003	99.1%	625

Table 2: Impurity Profile of **Gentamicin A** from Different Suppliers by LC-MS



Supplier	Lot Number	Total Impurities (%)	Known Impurity 1 (%)	Known Impurity 2 (%)	Unknown Impurities (%)
Supplier X	X-GA-001	1.5%	0.8%	0.4%	0.3%
Supplier Y	Y-GA-002	2.8%	1.5%	0.9%	0.4%
Supplier Z	Z-GA-003	0.9%	0.5%	0.2%	0.2%

Experimental Protocols

Detailed methodologies for the key experiments performed in this comparative analysis are provided below.

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This method determines the purity of **Gentamicin A** by separating it from its related substances.

- Instrumentation: A standard HPLC system with a UV detector.
- Column: C18 reversed-phase column (4.6 mm x 250 mm, 5 μm).
- Mobile Phase: A gradient of Solvent A (0.1% Trifluoroacetic acid in water) and Solvent B (0.1% Trifluoroacetic acid in acetonitrile).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.
- Sample Preparation: A stock solution of each Gentamicin A sample was prepared in water at a concentration of 1 mg/mL.
- Procedure: 20 μL of each sample solution was injected into the HPLC system. The purity was calculated by dividing the area of the main peak by the total area of all peaks.



Potency Determination by Microbiological Assay

The potency of **Gentamicin A** was determined using a cylinder-plate method with a susceptible microorganism. This assay measures the biological activity of the antibiotic.[1][2]

- Test Organism:Staphylococcus epidermidis (ATCC 12228).[1]
- Culture Medium: Antibiotic Assay Medium No. 11.[2]
- Standard Preparation: A reference standard of **Gentamicin A** with a known potency was used to prepare a series of standard solutions.
- Sample Preparation: Each supplier's Gentamicin A was dissolved in a phosphate buffer (pH
 8.0) to obtain a stock solution, which was further diluted to the required concentrations.
- Procedure: Agar plates were inoculated with the test organism. Sterile cylinders were placed
 on the agar surface, and a fixed volume of the standard and sample solutions were added to
 the cylinders. The plates were incubated at 37°C for 18-24 hours.[2] The diameter of the
 zones of inhibition was measured, and the potency of the samples was calculated by
 comparing their zone diameters to those of the standard.

Impurity Profiling by Liquid Chromatography-Mass Spectrometry (LC-MS)

This technique was used to identify and quantify known and unknown impurities in the **Gentamicin A** samples.

- Instrumentation: An LC-MS system consisting of a high-resolution mass spectrometer coupled to a UHPLC system.[3]
- Column: A C18 column suitable for polar compounds.
- Mobile Phase: A gradient of ammonium formate in water and methanol.
- Ionization: Electrospray ionization (ESI) in positive mode.
- Data Analysis: The total ion chromatogram was used to identify and quantify impurities based on their mass-to-charge ratio and retention time. The percentage of each impurity was

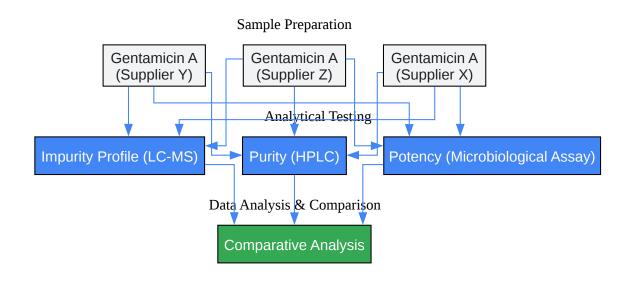


calculated relative to the main **Gentamicin A** peak.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the comparative analysis of **Gentamicin A** from different suppliers.





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